

Essential Safety and Operational Guide for Handling Boc-Pen(trt)-OH

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Compound of Interest

Compound Name: Boc-pen(trt)-OH

Cat. No.: B558104

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This guide provides immediate, essential safety and logistical information for the handling and disposal of (R)-2-((tert-butoxycarbonyl)amino)-3-methyl-3-(tritylthio)butanoic acid, commonly known as **Boc-Pen(trt)-OH**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Physicochemical and Hazard Information

A foundational understanding of the compound's properties is critical for safe handling.

Property	Value
Synonyms	Boc-Pen(Trt)-OH, (R)-2-((tert-butoxycarbonyl)amino)-3-methyl-3-(tritylthio)butanoic acid
CAS Number	135592-13-1[1][2]
Molecular Formula	C ₂₉ H ₃₃ NO ₄ S[1]
Molecular Weight	491.64 g/mol [1]
Appearance	White to off-white powder

While specific GHS classifications for **Boc-Pen(trt)-OH** are not detailed in the provided search results, related compounds with similar functional groups (Boc and Trityl) suggest that it should be handled as a substance with potential for skin, eye, and respiratory irritation.[3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Boc-Pen(trt)-OH**.

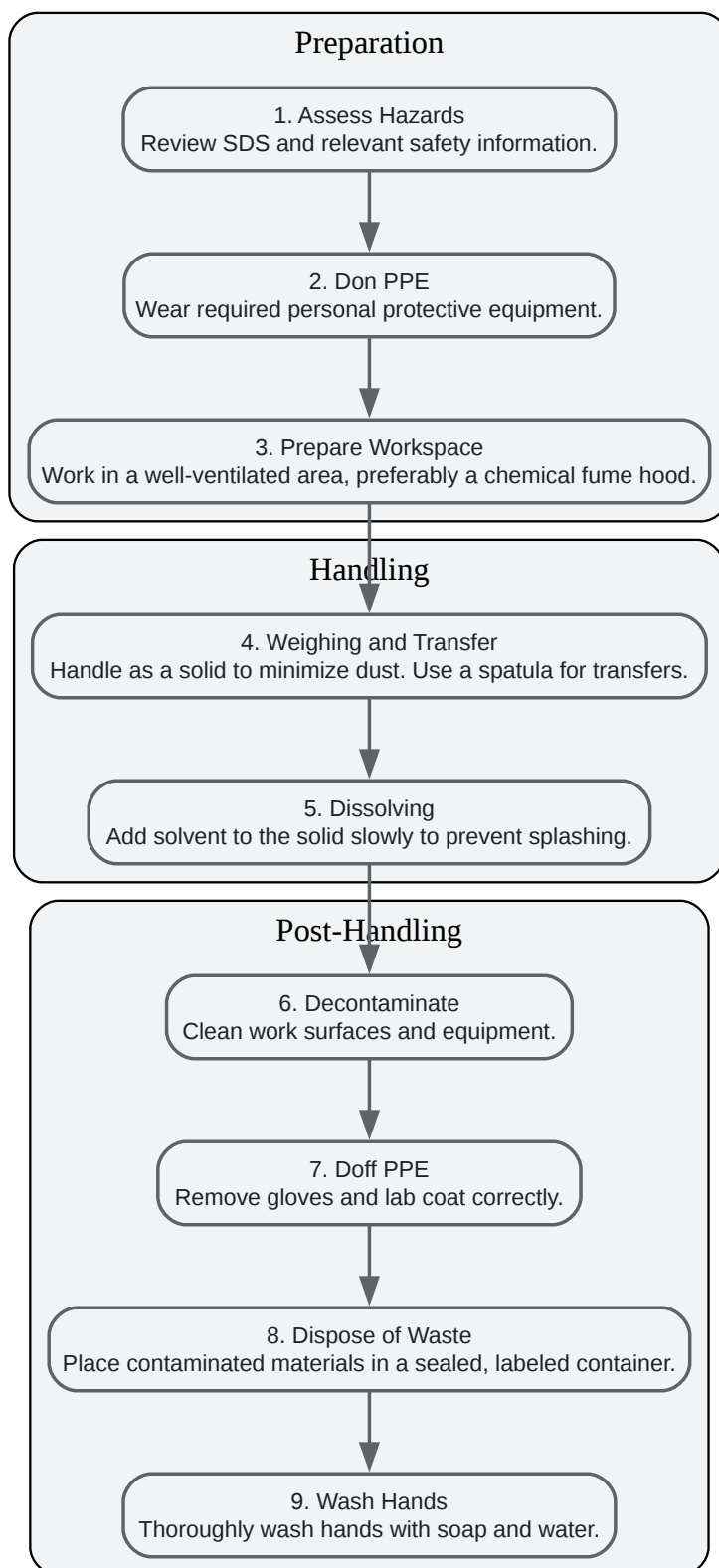
PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Splash-proof, conforming to EN166 or ANSI Z87.1 standards.[4][5]	Protects eyes from airborne powder and potential splashes of solutions.
Hand Protection	Nitrile Gloves	Disposable, chemical-resistant, with a thickness >0.11 mm. [4]	Prevents skin contact. Gloves should be inspected before use and disposed of properly after handling.[4]
Body Protection	Laboratory Coat	Standard laboratory coat.	Protects skin and clothing from contamination.[4]
Respiratory Protection	Dust Mask (N95 or equivalent)	NIOSH-approved respirator.[4][6]	Recommended when handling the powder to avoid inhalation of dust particles, especially if working outside of a fume hood.[4][6]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental compliance.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Boc-Pen(trt)-OH** in a laboratory setting.



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Caption: A workflow diagram outlining the key steps for the safe handling of **Boc-Pen(trt)-OH**.

Detailed Experimental Protocol: General Coupling Procedure

Boc-Pen(trt)-OH is an amino acid derivative used in peptide synthesis. The following is a representative protocol for its incorporation into a peptide chain on a solid support.

Materials:

- **Boc-Pen(trt)-OH**
- Peptide-resin (with a free amino group)
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., DIEA, 2,4,6-collidine)
- Solvent (e.g., DMF, DCM)
- Reaction vessel

Procedure:

- **Resin Swelling:** Swell the peptide-resin in a suitable solvent like DMF or DCM for 15-30 minutes in a reaction vessel.
- **Amino Acid Activation:** In a separate vial, dissolve **Boc-Pen(trt)-OH** (typically 2-4 equivalents relative to the resin loading) and a coupling reagent (e.g., HBTU, slightly less than 1 equivalent to the amino acid) in a minimal amount of DMF.
- **Base Addition:** Add a base such as DIEA (2-3 equivalents) to the amino acid solution to begin the activation process.
- **Coupling Reaction:** Immediately add the activated amino acid solution to the swollen resin.

- **Agitation:** Agitate the mixture at room temperature for 1-2 hours, or until the reaction is complete.
- **Monitoring:** Monitor the reaction for completion using a qualitative test such as the Kaiser test. A negative result (yellow beads) indicates a complete coupling.
- **Washing:** Once the coupling is complete, drain the reaction solution and wash the resin thoroughly with DMF, followed by DCM, to remove any unreacted reagents and byproducts. The resin is now ready for the next deprotection and coupling cycle.

Disposal Plan

Proper disposal of **Boc-Pen(trt)-OH** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- **Solid Waste:** Place all solid **Boc-Pen(trt)-OH** waste, including any contaminated materials like weighing paper, gloves, and absorbent pads, into a designated and clearly labeled hazardous waste container.^[7] The container should be suitable for solid chemical waste and have a secure lid to prevent the release of dust.^[7]
- **Liquid Waste:** Solutions containing **Boc-Pen(trt)-OH** should be collected in a separate, labeled container for liquid hazardous waste. Do not pour chemical waste down the drain.^[1]^[8]
- **Container Labeling:** Clearly label all waste containers with "Hazardous Waste," the full chemical name "**Boc-Pen(trt)-OH**," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.^[7]

Final Disposal:

- Arrange for the collection and disposal of the chemical waste through your institution's EHS-approved waste management vendor.^[7] Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.^[8]

Emergency Procedures

In case of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[1]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[1][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]
Accidental Release	For small spills, carefully transfer the material into a designated waste container. For larger spills, wear appropriate PPE, contain the spill, and collect the material for disposal. Avoid generating dust.[1][7]

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